

Furalaxyl environmental fate in soil and water

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Compound Focus: Furalaxyl

CAS No.: 57646-30-7

Cat. No.: S528552

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Furalaxyl: Environmental Fate Profile

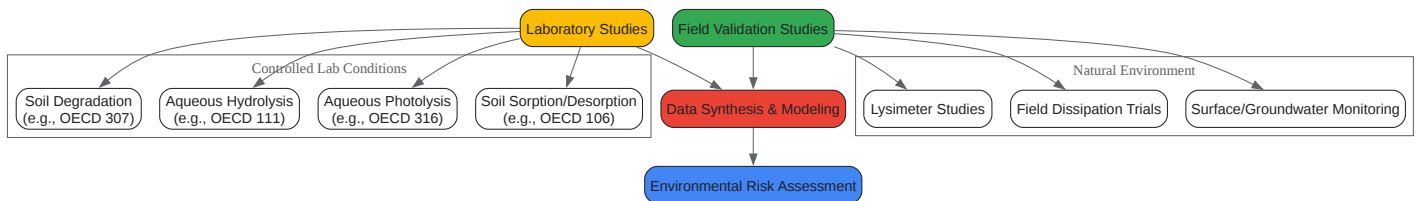
The quantitative data on **Furalaxyl**'s environmental behavior is summarized in the table below. It is important to note that the database for this information carries a reliability rating of L3, which indicates the data is from pesticide manuals and reference books but is **unverified** [1].

Property	Value	Interpretation/Remarks
Soil Degradation (Aerobic)		
DT ₅₀ (Typical)	48 days [1]	Moderately persistent [1].
DT ₅₀ (Reported Range)	30 - 65 days [1]	General literature range.
Aqueous Hydrolysis		
DT ₅₀ at 20 °C & pH 7	200 days [1]	Classified as Persistent in water [1].
Solubility & Partitioning		
Water Solubility (at 20°C, pH 7)	230 mg/L [1]	Moderate solubility.

Property	Value	Interpretation/Remarks
Octanol-Water Partition Coeff. (Log P)	2.7 [1]	Moderate lipophilicity.
Sorption & Mobility		
--	--	Calculated to have low leachability and be slightly mobile in soil [1].

Proposed Experimental Workflow for Fate Assessment

Since the search results do not provide detailed methodologies, the following workflow outlines a standard approach to investigate the environmental fate of a pesticide like **Furalaxyl**. This diagram connects the key experimental phases from controlled lab studies to a final risk assessment:



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The specific experimental guidelines can be structured as follows:

- **Soil Degradation Studies**

- **Objective:** To determine the rate of **Furalaxyl** breakdown by soil microorganisms and its formation of major metabolites [1].

- **Core Protocol:** Incubation of a non-sterile soil, maintained at optimal moisture and temperature (e.g., 20°C), after treatment with **Furalaxyl**. Soils are sampled periodically, and the parent compound is extracted and quantified via chromatographic methods (e.g., LC-MS/MS) to calculate the DT_{50} (half-life) and DT_{90} [1].
- **Aqueous Fate Studies**
 - **Hydrolysis:** **Furalaxyl** is dissolved in buffers of different pH values (e.g., 4, 7, 9) and incubated in the dark at a constant temperature (e.g., 25°C). Samples are analyzed over time to determine the degradation rate independent of microbial action [1].
 - **Photolysis:** Similar solutions are exposed to simulated sunlight in a photoreactor to assess the rate and pathway of degradation by light.
- **Soil Sorption and Mobility**
 - **Objective:** To predict the potential for **Furalaxyl** to leach into groundwater.
 - **Core Protocol (Batch Equilibrium):** A known concentration of **Furalaxyl** is added to a soil-water slurry. After equilibration, the concentration in the water phase is measured. The soil-water partition coefficient (K_d) and its organic-carbon normalized form (K_{oc}) are calculated. A higher K_{oc} indicates stronger binding to soil and lower leaching potential [1].

Critical Knowledge Gaps and Research Needs

The available data, while useful, reveals significant gaps that are critical for a comprehensive environmental risk assessment [2].

- **Lack of Modern Analytical Data:** The existing data is from older, unverified sources. Modern mass spectrometry-based studies are needed to confirm these values and identify unknown transformation products [2].
- **Transformation Products:** The environmental fate and potential toxicity of **Furalaxyl**'s metabolites are completely unknown. Some pesticide metabolites can be more persistent or toxic than the parent compound [2].
- **Real-World Field Data:** There is a notable absence of field dissipation studies or environmental monitoring data for **Furalaxyl** in surface water, groundwater, or a wide range of soils, which is essential for validating laboratory-based predictions [3] [2].

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References

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